

Application Notes and Protocols for CC-90010 (Trotabresib) in In Vitro Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CC-90010

Cat. No.: B1574583

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

CC-90010, also known as Trotabresib, is a potent, orally bioavailable, and reversible small molecule inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins (BRD2, BRD3, BRD4, and BRDT).[1][2] BET proteins are epigenetic readers that play a crucial role in the transcriptional regulation of key oncogenes, including MYC, and are implicated in tumor cell proliferation, survival, and metastasis.[1] By binding to the acetylated lysine-binding pockets of BET proteins, **CC-90010** displaces them from chromatin, leading to the downregulation of target gene expression. These application notes provide detailed protocols for the solubilization of **CC-90010** in DMSO and its use in common in vitro assays.

Data Presentation

CC-90010 Solubility and In Vitro Activity

The following tables summarize the key quantitative data for **CC-90010**.

Property	Value	Notes	Reference
Molecular Weight	383.46 g/mol	[3]	
Solubility in DMSO	≥ 50 mg/mL (≥ 130.39 mM)	Ultrasonic assistance may be required for complete dissolution. The hygroscopic nature of DMSO can impact solubility; use fresh, anhydrous DMSO.	MedChemExpress
In Vitro IC50 (Diffuse Midline Glioma)	0.6 - 7 μM	Stronger activity observed in H3K27M mutant cells compared to wildtype.	[4]

Note: IC50 values can be cell-line dependent. It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and assay.

Experimental Protocols

Protocol 1: Preparation of CC-90010 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **CC-90010** in DMSO, which can be stored for later use.

Materials:

- **CC-90010** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Ultrasonic bath (optional)

Procedure:

- Pre-warm an aliquot of anhydrous DMSO to room temperature.
- Weigh the desired amount of **CC-90010** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., for a 50 mM stock solution, add 5.21 μ L of DMSO per 1 mg of **CC-90010**).
- Vortex the solution vigorously for 2-5 minutes to facilitate dissolution.
- Visually inspect the solution for any undissolved particles. If particles remain, sonicate the solution in an ultrasonic water bath for 5-10 minutes, or until the solution is clear.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C or -80°C for long-term storage.

Protocol 2: Cell Proliferation (MTT) Assay

This protocol outlines a method to assess the effect of **CC-90010** on cancer cell proliferation using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Materials:

- Cancer cell line of interest
- Complete cell culture medium
- **CC-90010** DMSO stock solution (from Protocol 1)
- 96-well flat-bottom plates
- MTT reagent (5 mg/mL in PBS)
- DMSO

- Multichannel pipette
- Plate reader capable of measuring absorbance at 570 nm

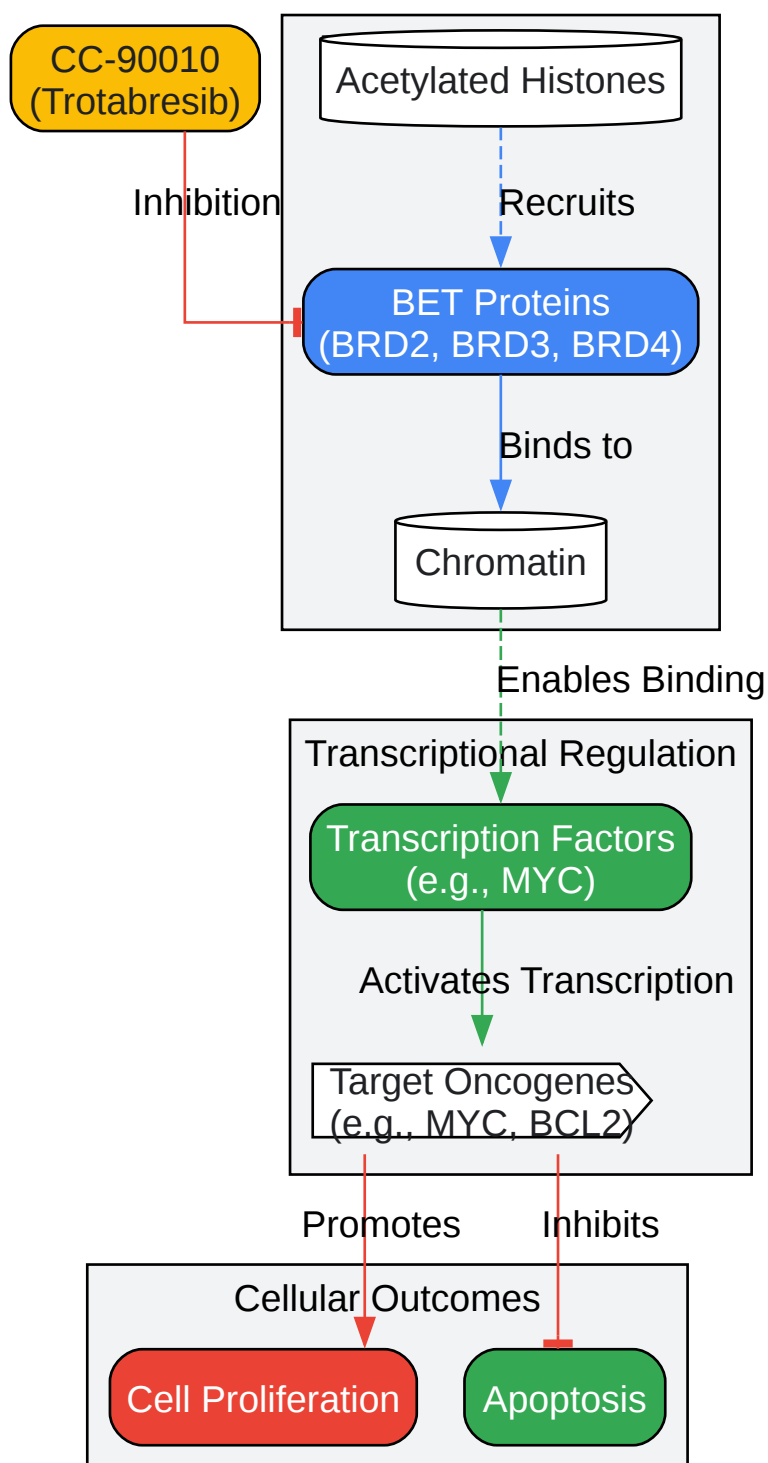
Procedure:

- Cell Seeding:
 - Trypsinize and count the cells.
 - Seed the cells in a 96-well plate at a predetermined optimal density (e.g., 2,000-10,000 cells/well in 100 μ L of complete medium).
 - Incubate the plate overnight at 37°C in a 5% CO₂ incubator to allow for cell attachment.
- Compound Treatment:
 - Prepare serial dilutions of **CC-90010** in complete cell culture medium from the DMSO stock solution. A typical starting concentration range for an initial dose-response curve could be 0.01 μ M to 10 μ M.
 - Ensure the final DMSO concentration in all wells (including vehicle control) is consistent and non-toxic to the cells (typically \leq 0.1%).
 - Carefully remove the medium from the wells and add 100 μ L of the medium containing the different concentrations of **CC-90010** or vehicle control (medium with the same percentage of DMSO).
 - Incubate the plate for the desired treatment duration (e.g., 48, 72, or 96 hours).
- MTT Assay:
 - After the incubation period, add 10 μ L of MTT reagent to each well.
 - Incubate the plate for 2-4 hours at 37°C, allowing the viable cells to metabolize the MTT into formazan crystals.
 - Carefully remove the medium containing MTT.

- Add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Gently shake the plate for 5-10 minutes to ensure complete dissolution.
- Data Acquisition:
 - Measure the absorbance at 570 nm using a microplate reader.
 - Calculate the percentage of cell viability for each concentration relative to the vehicle-treated control cells.
 - Plot the dose-response curve and determine the IC₅₀ value using appropriate software (e.g., GraphPad Prism).

Visualizations

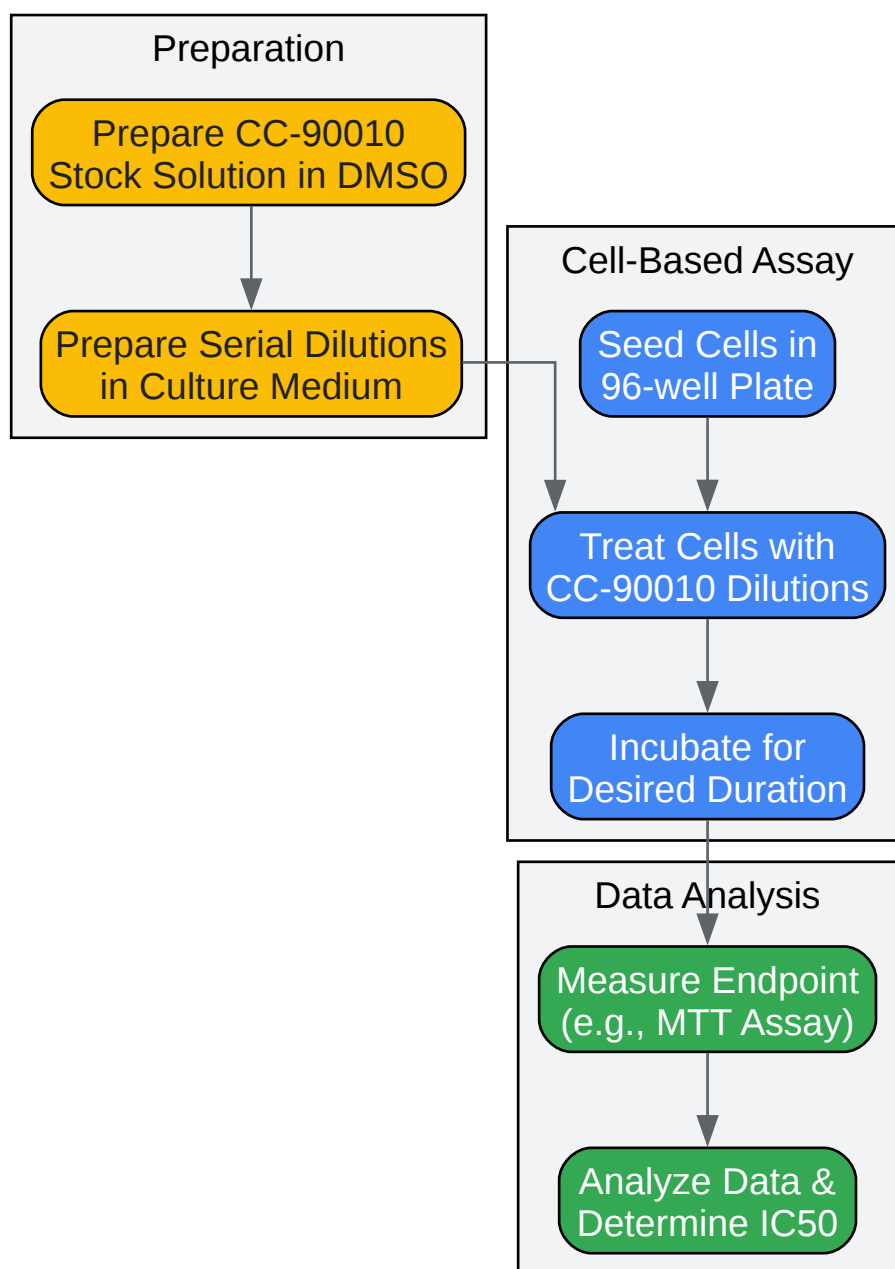
Signaling Pathway of CC-90010



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **CC-90010** as a BET inhibitor.

Experimental Workflow for In Vitro Cell-Based Assays



[Click to download full resolution via product page](#)

Caption: General workflow for in vitro cell-based assays with **CC-90010**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cancer-research-network.com [cancer-research-network.com]
- 2. Trotabresib (CC-90010) in combination with adjuvant temozolomide or concomitant temozolomide plus radiotherapy in patients with newly diagnosed glioblastoma - PMC [pmc.ncbi.nlm.nih.gov]
- 3. selleckchem.com [selleckchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for CC-90010 (Trotabresib) in In Vitro Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1574583#cc-90010-solubility-in-dmso-for-in-vitro-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com